

An In-Depth Technical Guide to 1,3-Bis(dicyanomethylidene)indan

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,3-Bis(dicyanomethylidene)indan

Cat. No.: B1230837

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Bis(dicyanomethylidene)indan is a fascinating organic compound belonging to the indan derivative family. It is distinguished by its potent electron-withdrawing characteristics, a feature that makes it a valuable building block in the synthesis of advanced organic materials.^[1] This guide provides a comprehensive overview of its chemical identity, synthesis, properties, and applications, with a focus on its relevance in research and development.

Nomenclature and Structure

A clear understanding of the compound's nomenclature and structure is fundamental for any scientific endeavor.

IUPAC Name

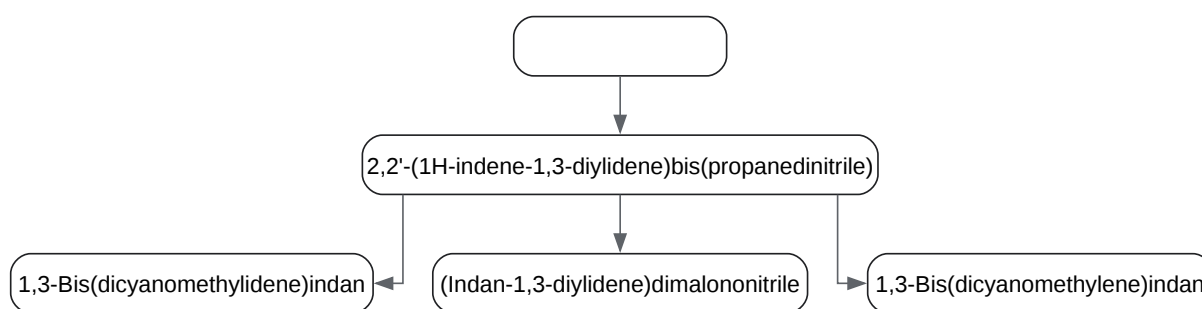
The formal IUPAC name for this compound is 2,2'-(1H-indene-1,3-diylidene)bis(propanedinitrile). It is also commonly referred to by several synonyms, including:

- (Indan-1,3-diylidene)dimalononitrile^{[1][2]}
- 1,3-Bis(dicyanomethylene)indan^{[1][3][4]}
- **1,3-Bis(dicyanomethylidene)indane**^[1]

Chemical Structure

The molecular formula of the compound is $C_{15}H_6N_4$, and its molecular weight is 242.24 g/mol . [2] The structure consists of an indan core, which is a bicyclic hydrocarbon, functionalized at the 1 and 3 positions with dicyanomethylidene groups. These groups are powerful electron acceptors, which largely dictate the molecule's chemical and electronic properties.

Below is a diagram illustrating the logical relationship of the compound's nomenclature.



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Caption: Relationship between the molecular formula and various names for the compound.

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **1,3-Bis(dicyanomethylidene)indan** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₆ N ₄	[2]
Molecular Weight	242.24 g/mol	[2]
Appearance	Grey to brown powder or crystals	[4]
Melting Point	250 °C (decomposes)	[1][5][6]
Boiling Point	484.5 °C at 760 mmHg	[1]
Density	1.377 g/cm ³	[1]
Flash Point	243.6 °C	[1]
Refractive Index	1.661	[1]
Solubility	Very slightly soluble in Methanol	[1][4]
Purity	>98.0% (by HPLC)	[3][7]

Experimental Protocols: Synthesis

The primary method for synthesizing **1,3-Bis(dicyanomethylidene)indan** is through a Knoevenagel condensation reaction. This reaction involves the base-catalyzed condensation of an active methylene compound with a carbonyl group.

Synthesis via Knoevenagel Condensation

Reactants:

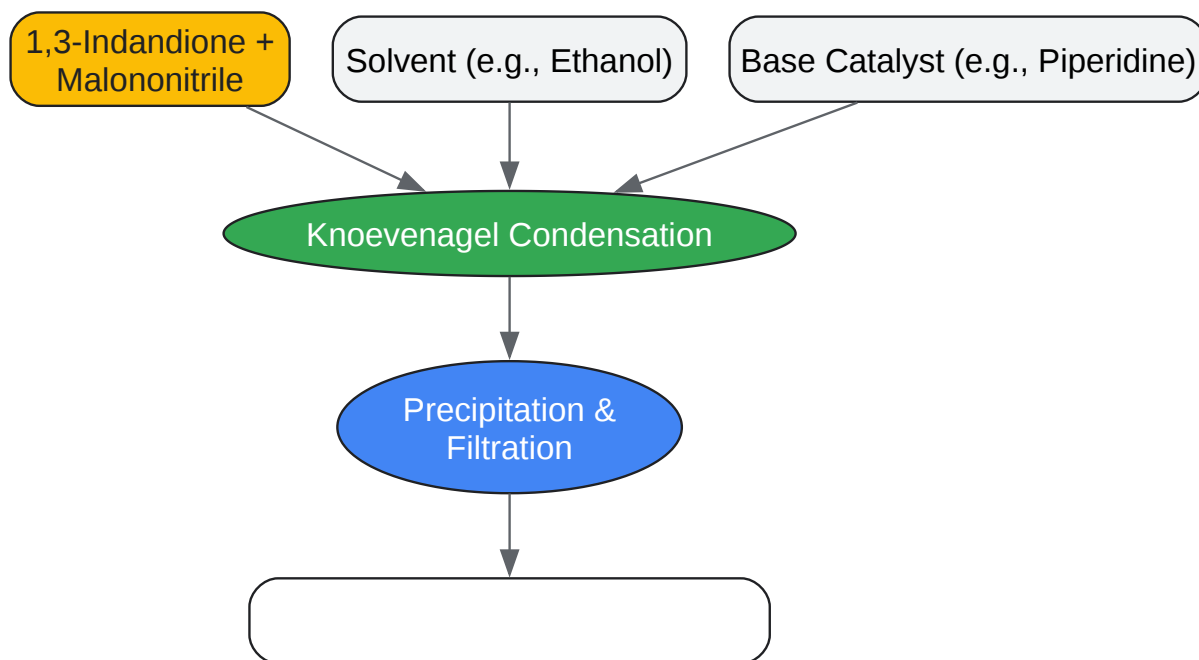
- 1H-indene-1,3(2H)-dione (also known as 1,3-indandione)[1]
- Malononitrile[1]

General Protocol:

- Dissolution: 1,3-indandione is dissolved in a suitable organic solvent, such as ethanol or methanol.

- **Addition of Malononitrile:** A stoichiometric excess of malononitrile is added to the solution.
- **Catalyst Addition:** A catalytic amount of a base, such as piperidine or sodium hydroxide, is added to the reaction mixture.
- **Reaction:** The mixture is typically stirred at room temperature or gently heated to drive the reaction to completion.
- **Precipitation and Isolation:** The product, being sparingly soluble, often precipitates out of the solution upon formation or cooling.
- **Purification:** The crude product is collected by filtration, washed with a cold solvent to remove impurities, and can be further purified by recrystallization.

The workflow for this synthesis is illustrated in the following diagram.



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Caption: General workflow for the synthesis of **1,3-Bis(dicyanomethylidene)indan**.

Applications in Research and Development

The unique electronic properties of **1,3-Bis(dicyanomethylidene)indan** make it a compound of significant interest in several areas of materials science and drug development.

Organic Electronics

The strong electron-withdrawing nature of the dicyanomethylidene groups makes this compound an excellent n-type organic semiconductor.^[1] It is utilized as a building block for creating materials used in:

- Organic Light-Emitting Diodes (OLEDs): Enhances electron transport within the device.^[1]
- Organic Photovoltaic Cells (OPVs): Functions as an electron acceptor material.^[1]

Its anion, CMI⁻, has been studied for the formation of ionic charge-transfer complexes, which have potential applications in semiconductors and ferroelectric materials.^[8]

Intermediate for Novel Chromophores

1,3-Bis(dicyanomethylidene)indan serves as a key intermediate in the synthesis of novel push-pull chromophores.^[2] These chromophores are of interest for their non-linear optical (NLO) properties, which have applications in telecommunications and optical data processing.

Potential in Medicinal Chemistry

While still an emerging area of research, the unique properties of **1,3-Bis(dicyanomethylidene)indan** suggest potential applications in medicine and materials science.^[1] The indan scaffold is a common motif in pharmacologically active compounds, and the electron-deficient nature of this particular derivative could be exploited in the design of new therapeutic agents or diagnostic probes.

Safety and Handling

1,3-Bis(dicyanomethylidene)indan is classified as toxic if swallowed, in contact with skin, or if inhaled.^[7] Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn at all times when handling this compound.^[3] It should be used

in a well-ventilated area or a fume hood.[3] Store the compound in a tightly sealed container under an inert atmosphere.[4][7]

Conclusion

1,3-Bis(dicyanomethylidene)indan is a versatile and highly functionalized organic molecule. Its straightforward synthesis and significant electron-accepting properties have established it as a valuable component in the field of organic electronics. Further research into its properties and derivatives may unlock new applications in materials science and drug discovery, making it a compound of continuing interest to the scientific community.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 1,3-Bis(dicyanomethylidene)indan]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1230837#1-3-bis-dicyanomethylidene-indan-iupac-name-and-structure>]

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